

# Application Notes and Protocols for S-1360 Powder

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## Compound of Interest

Compound Name: S 1360

Cat. No.: B1680365

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Disclaimer: S-1360 is a discontinued investigational compound. The information provided below is based on limited publicly available data and general laboratory best practices for handling similar chemical compounds. A comprehensive Certificate of Analysis for S-1360 is not publicly available. Therefore, users should exercise caution and are encouraged to perform their own validation experiments for stability and solubility. Always adhere to your institution's specific safety protocols and guidelines.

## Introduction

S-1360 is a potent and selective, non-catalytic site HIV-1 integrase inhibitor that was under development by Shionogi-GlaxoSmithKline.[1][2] It demonstrates antiviral activity against both X4 and R5 tropic strains of HIV-1, as well as variants resistant to nucleoside reverse transcriptase inhibitors (NRTIs), non-nucleoside reverse transcriptase inhibitors (NNRTIs), and protease inhibitors (PIs).[3] These application notes provide guidelines for the proper handling, storage, and experimental use of S-1360 powder in a research setting.

## Physicochemical and In Vitro Activity Data

The following tables summarize the available quantitative data for S-1360.

Table 1: Physicochemical Properties of S-1360

Property	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>12</sub> FN <sub>3</sub> O <sub>3</sub>	[3]
Molecular Weight	313.28 g/mol	[3]
CAS Number	280571-30-4	
Appearance	White to off-white powder (assumed)	General knowledge

Table 2: In Vitro Activity of S-1360

Parameter	Value	Cell Line/Assay Conditions	Reference
IC <sub>50</sub> (Purified Integrase)	20 nM	Catalytic activity of purified HIV-1 integrase	
EC <sub>50</sub> (Antiviral Activity)	200 nM	MTT assay in MT-4 cells infected with HIV-1 IIIB	
CC <sub>50</sub> (Cytotoxicity)	12 µM	MTT assay in MT-4 cells	

## Handling and Storage Protocols

### Personal Protective Equipment (PPE)

When handling S-1360 powder, it is essential to use appropriate personal protective equipment to minimize exposure. This includes, but is not limited to:

- Gloves: Nitrile or latex gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

- **Respiratory Protection:** A dust mask or respirator should be used when handling larger quantities of powder or when there is a risk of aerosolization.

## Storage of S-1360 Powder

Proper storage is crucial to maintain the stability and integrity of the compound.

- **Short-term Storage (up to 1 month):** Store at room temperature (20-25°C) in a tightly sealed container, protected from light and moisture.
- **Long-term Storage (greater than 1 month):** For long-term storage, it is recommended to store the powder at -20°C in a tightly sealed container, protected from light and moisture.
- **General Recommendations:**
  - Store in a dry, well-ventilated area.
  - Avoid repeated freeze-thaw cycles of stock solutions.
  - Keep the container tightly closed when not in use.

## Preparation of Stock Solutions

Stock solutions should be prepared in a chemical fume hood. The following protocol is for the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO).

Materials:

- S-1360 powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Protocol:

- Calculate the required mass of S-1360:
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 313.28 \text{ g/mol} \times 1000 \text{ mg/g} = 3.1328 \text{ mg}$
- Weighing the powder:
  - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh out approximately 3.13 mg of S-1360 powder into the tube. Record the exact weight.
- Dissolving the powder:
  - Add the appropriate volume of anhydrous DMSO to the tube to achieve a final concentration of 10 mM. For example, if you weighed out exactly 3.1328 mg, add 1.0 mL of DMSO.
  - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) may aid in dissolution if necessary, but the stability of S-1360 under these conditions should be verified.
- Storage of Stock Solution:
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C or -80°C for long-term storage.

## Experimental Protocols

### HIV-1 Integrase Inhibition Assay (General Protocol)

This protocol provides a general workflow for assessing the in vitro inhibitory activity of S-1360 against HIV-1 integrase. Specific assay conditions may need to be optimized.

**Materials:**

- Recombinant HIV-1 Integrase enzyme
- Oligonucleotide substrates mimicking the viral DNA ends
- Assay buffer (specific composition depends on the enzyme and detection method)
- S-1360 stock solution
- 96-well assay plates
- Plate reader for detection (e.g., fluorescence or luminescence)

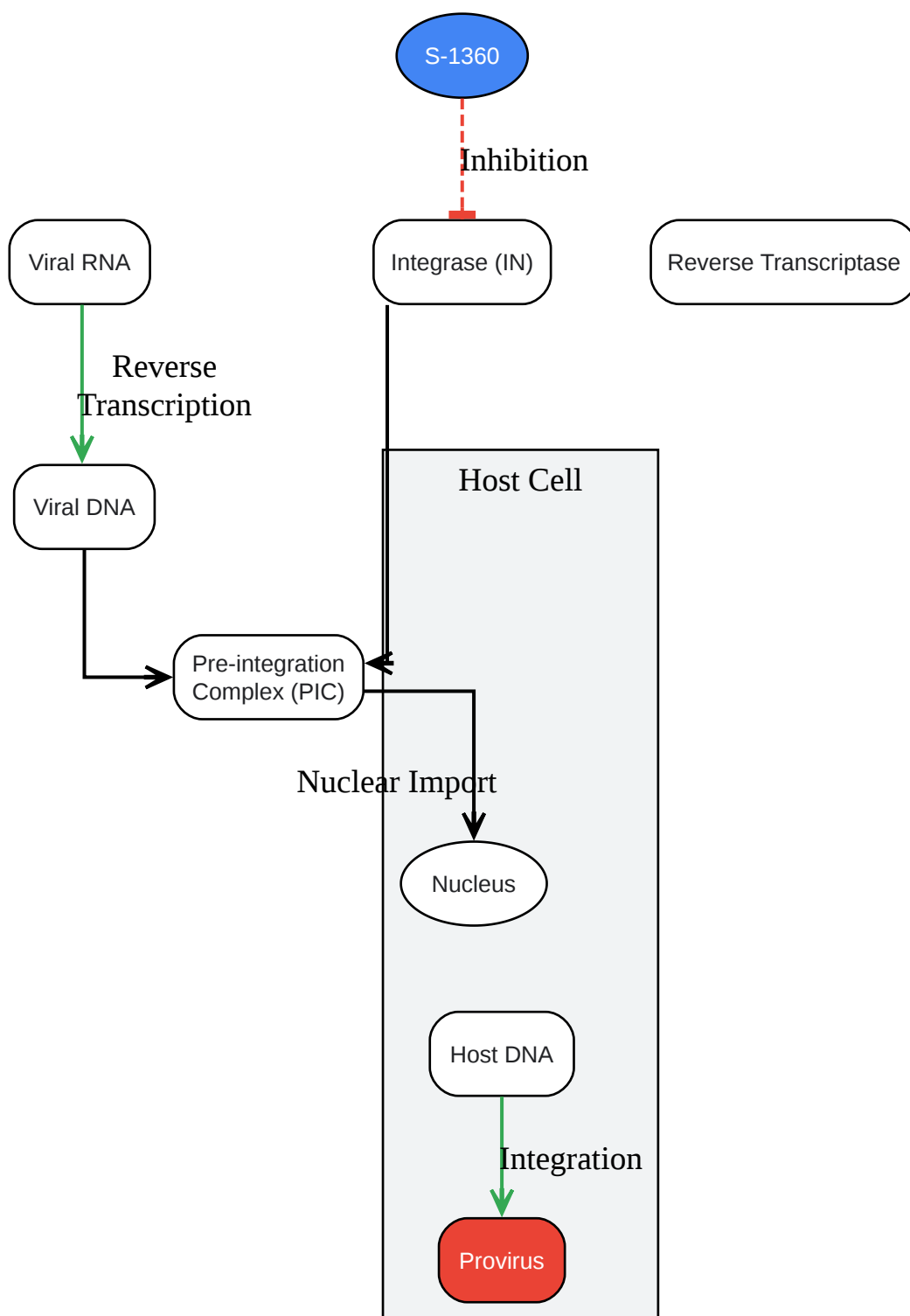
**Protocol:**

- Prepare serial dilutions of S-1360:
  - Dilute the 10 mM stock solution in assay buffer to achieve a range of desired final concentrations for the assay (e.g., from 1 nM to 10  $\mu$ M).
- Assay Setup:
  - In a 96-well plate, add the following to each well:
    - Assay buffer
    - Diluted S-1360 or vehicle control (DMSO)
    - Recombinant HIV-1 Integrase enzyme
  - Incubate the plate at the optimal temperature for the enzyme (typically 37°C) for a pre-determined time (e.g., 15-30 minutes) to allow the inhibitor to bind to the enzyme.
- Initiate the Reaction:
  - Add the oligonucleotide substrate to each well to start the enzymatic reaction.
- Incubation and Detection:

- Incubate the plate at 37°C for the desired reaction time (e.g., 60-120 minutes).
- Stop the reaction (if necessary, depending on the detection method).
- Measure the signal (e.g., fluorescence) using a plate reader.
- Data Analysis:
  - Calculate the percentage of inhibition for each concentration of S-1360 compared to the vehicle control.
  - Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC<sub>50</sub> value.

## Visualizations

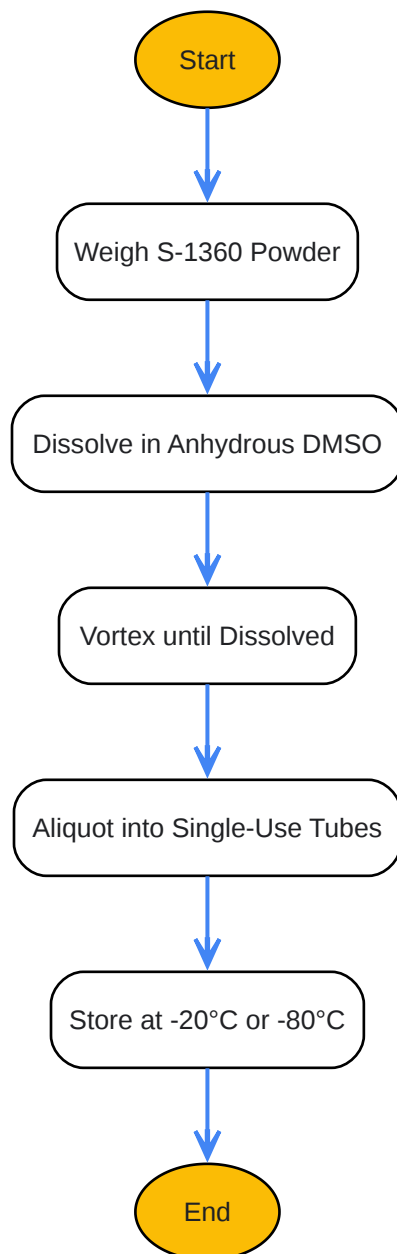
### Signaling Pathway of HIV-1 Integration and Inhibition by S-1360



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Caption: HIV-1 Integration and Inhibition by S-1360.

## Experimental Workflow for S-1360 Stock Solution Preparation

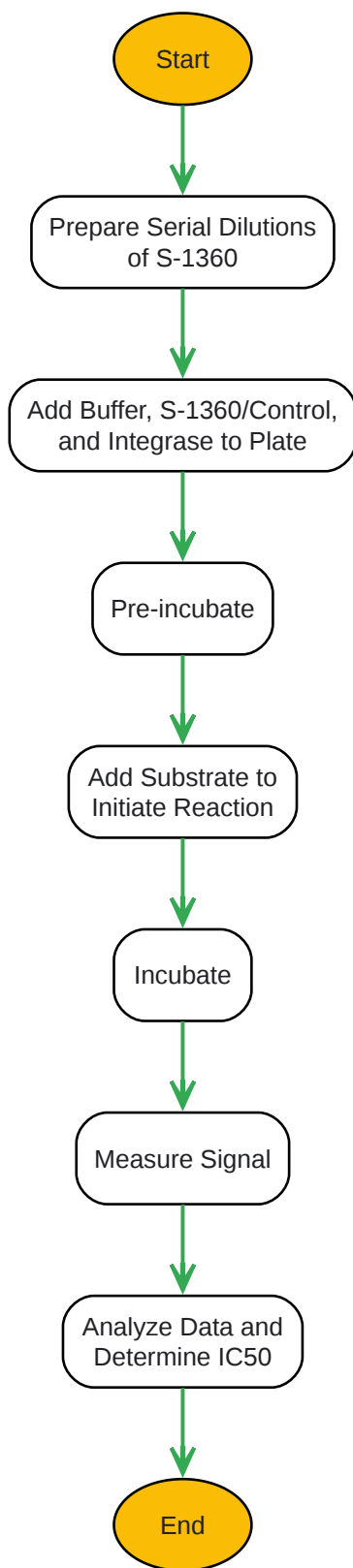


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Caption: Workflow for Preparing S-1360 Stock Solution.

## General Workflow for an In Vitro HIV-1 Integrase Inhibition Assay





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Caption: Workflow for In Vitro Integrase Inhibition Assay.

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## References

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- 2. Progress in HIV-1 Integrase Inhibitors: A Review of their Chemical Structure Diversity - PMC [pmc.ncbi.nlm.nih.gov]
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